

Application Notes and Protocols: Preparation of BMY 28674-d8 Stock Solution

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Compound of Interest

Compound Name: BMY 28674-d8

Cat. No.: B564455

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Introduction

BMY 28674-d8 is the deuterium-labeled version of BMY 28674, intended for use as an internal standard in quantitative analyses such as LC-MS, GC-MS, or NMR.[1] Accurate preparation of a stock solution is the first critical step to ensure the reliability and reproducibility of experimental results. These application notes provide a detailed protocol for the preparation of a stock solution of **BMY 28674-d8**, including necessary calculations, safety precautions, and storage guidelines. This guide is intended for researchers, scientists, and professionals in the field of drug development and analytical chemistry.

Chemical and Physical Properties

A summary of the key physical and chemical properties of **BMY 28674-d8** is presented in the table below. This information is essential for accurate calculations and proper handling of the compound.

Property	Value	Reference
Chemical Name	BMY 28674-d8	[2]
CAS Number	1189644-16-3	[2][3]
Molecular Formula	C ₂₁ H ₂₃ D ₈ N ₅ O ₃	[2][3][4]
Molecular Weight	409.55 g/mol	[2][4]
Appearance	White to off-white solid	[2][5]
Purity (HPLC)	≥96.13%	[2]
Isotopic Enrichment	≥99.4%	[2]
Solubility	Slightly soluble in Methanol, Chloroform, and Ethyl Acetate	[5]

Safety and Handling Precautions

Before handling **BMY 28674-d8**, it is crucial to read the Safety Data Sheet (SDS) provided by the supplier.[3] While **BMY 28674-d8** is not classified as a hazardous substance, standard laboratory safety protocols should be strictly followed.[3]

- Personal Protective Equipment (PPE): Always wear appropriate PPE, including a lab coat, safety goggles with side shields, and chemical-resistant gloves.[3]
- Ventilation: Work in a well-ventilated area, preferably within a chemical fume hood, to avoid inhalation of dust or aerosols.[3]
- Handling: Avoid direct contact with skin and eyes.[3] In case of accidental contact, flush the affected area with copious amounts of water and seek medical advice if necessary.[3]
- Spills: In the event of a spill, prevent the powder from becoming airborne. Carefully collect the spilled material and dispose of it in accordance with local regulations.
- Disposal: Dispose of waste materials and expired solutions according to institutional and local environmental regulations.

Experimental Protocol: Stock Solution Preparation

This protocol outlines the procedure for preparing a 10 mM stock solution of **BMV 28674-d8**. The concentration can be adjusted as needed by modifying the calculations accordingly.

Materials:

- **BMV 28674-d8** solid powder
- Anhydrous/molecular sieve-dried Dimethyl Sulfoxide (DMSO) or Methanol
- Calibrated analytical balance
- Microcentrifuge tubes or amber glass vials
- Calibrated micropipettes
- Vortex mixer
- Ultrasonic bath (optional)

Procedure:

- **Equilibration:** Before opening, allow the vial of **BMV 28674-d8** to equilibrate to room temperature for at least 15-20 minutes. This prevents condensation of moisture onto the hygroscopic compound.
- **Calculation of Mass:** To prepare a stock solution of a specific concentration, use the following formula:

$$\text{Mass (mg)} = \text{Desired Concentration (mM)} \times \text{Molar Mass (g/mol)} \times \text{Volume (L)}$$

- Example for 1 mL of a 10 mM stock solution:

- $\text{Mass (mg)} = 10 \text{ mM} \times 409.55 \text{ g/mol} \times 0.001 \text{ L}$
- $\text{Mass (mg)} = 4.0955 \text{ mg}$

- Weighing: Carefully weigh out the calculated amount (e.g., 4.10 mg) of **BMY 28674-d8** powder using a calibrated analytical balance and transfer it into a sterile microcentrifuge tube or amber vial.
- Solvent Addition: Based on the calculation, add the corresponding volume of solvent to the vial.
 - Example for 10 mM stock with 4.10 mg of compound:
 - $\text{Volume (mL)} = \text{Mass (mg)} / (\text{Concentration (mM)} \times \text{Molar Mass (g/mol)})$
 - $\text{Volume (mL)} = 4.10 \text{ mg} / (10 \text{ mM} \times 409.55 \text{ g/mol}) = 0.001 \text{ L} = 1 \text{ mL}$
 - Add 1 mL of DMSO or Methanol to the vial containing the powder.
- Dissolution: Securely cap the vial and vortex thoroughly for 1-2 minutes to dissolve the solid. If necessary, use an ultrasonic bath for a few minutes to aid dissolution. Visually inspect the solution to ensure that all solid has completely dissolved.
- Labeling and Storage: Clearly label the vial with the compound name, concentration, solvent, preparation date, and your initials.

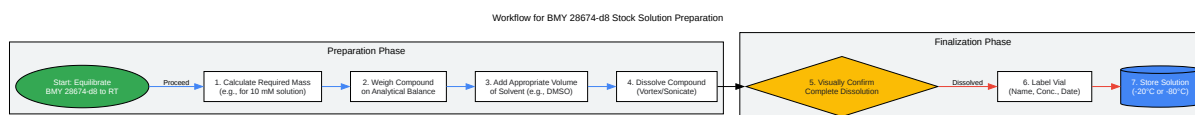
Storage and Stability

Proper storage is critical to maintaining the integrity of the stock solution.

- Powder: The solid form of **BMY 28674-d8** should be stored at -20°C and is stable for up to 3 years.^[2]
- Stock Solution:
 - For short-term storage (up to 1 month), the solution can be kept at -20°C.^{[2][3]}
 - For long-term storage (up to 6 months), it is recommended to aliquot the stock solution into single-use volumes and store at -80°C.^[2] This minimizes freeze-thaw cycles which can degrade the compound.

Workflow Visualization

The following diagram illustrates the key steps in the preparation of the **BMY 28674-d8** stock solution.



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